

Application Notes and Protocols for DL-DIHYDROZEATIN Stock Solution Preparation

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Compound of Interest

Compound Name: DL-DIHYDROZEATIN

Cat. No.: B023475

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Introduction

DL-DIHYDROZEATIN (DHZ) is a synthetically produced, biologically active cytokinin, a class of plant growth substances that promote cell division, or cytokinesis, in plant roots and shoots. It is a derivative of zeatin in which the double bond in the isoprenoid side chain has been reduced. This structural modification makes **DL-DIHYDROZEATIN** more stable than zeatin as it is resistant to degradation by cytokinin oxidase. These application notes provide a detailed protocol for the preparation of a **DL-DIHYDROZEATIN** stock solution for use in plant tissue culture and other research applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **DL-DIHYDROZEATIN**.

| Parameter | Value | Source(s) |
|--------------------------|---|--------------|
| Molecular Formula | C ₁₀ H ₁₅ N ₅ O | [1][2] |
| Molecular Weight | 221.26 g/mol | [2][3] |
| Purity (Assay) | ≥98.0% (HPLC) | [3][4] |
| Appearance | White to off-white powder | [4] |
| Solubility | Ethanol, DMSO | [1][2][5] |
| Storage (Solid) | 2-8°C | [1][3][4][5] |
| Storage (Stock Solution) | Short-term (days to weeks): 0-4°C Long-term (months to years): -20°C | [2] |

Experimental Protocol: Preparation of a 1 mg/mL DL-DIHYDROZEATIN Stock Solution

This protocol details the steps to prepare a 1 mg/mL stock solution of **DL-DIHYDROZEATIN**.

Materials and Equipment

- **DL-DIHYDROZEATIN** powder
- Ethanol or Dimethyl sulfoxide (DMSO)
- Sterile, double-processed water
- 100 mL volumetric flask
- Analytical balance
- Magnetic stirrer and stir bar
- Sterile filter (0.2 µm) and syringe
- Sterile storage vials/bottles

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure

- Preparation: In a fume hood, weigh out 100 mg of **DL-DIHYDROZEATIN** powder using an analytical balance and transfer it to a 100 mL volumetric flask.
- Dissolution: Add 2-5 mL of a suitable solvent (ethanol or DMSO) to the volumetric flask.^[6] Gently swirl the flask or use a magnetic stirrer on a low setting to completely dissolve the powder.^{[1][2][5]}
- Dilution: Once the **DL-DIHYDROZEATIN** is completely dissolved, slowly add sterile, double-processed water to the flask while stirring to bring the final volume to 100 mL.^[6] Continue stirring to ensure the solution remains homogenous.
- Sterilization: To ensure the stock solution is free from microbial contamination, sterile filter the solution using a 0.2 µm syringe filter into a sterile storage bottle.^[6]
- Storage: Label the storage bottle with the name of the compound, concentration (1 mg/mL), preparation date, and your initials. For short-term storage (days to weeks), store the solution at 0-4°C.^[2] For long-term storage (months to years), aliquot the stock solution into smaller, single-use sterile vials and store at -20°C to avoid repeated freeze-thaw cycles.^[2]

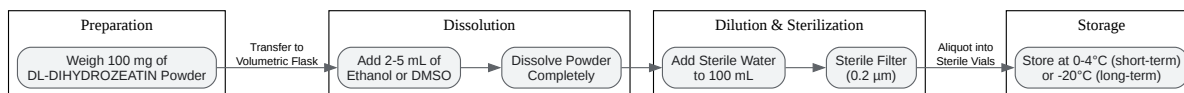
Usage in Media

To achieve a final concentration of 1.0 mg/L of **DL-DIHYDROZEATIN** in your culture medium, add 1.0 mL of the 1 mg/mL stock solution to 1 liter of medium.^[6] The required volume of the stock solution can be adjusted based on the desired final concentration using the following formula:

Volume of Stock Solution (mL) = (Desired Final Concentration (mg/L) x Final Volume of Medium (L)) / Stock Solution Concentration (mg/mL)^{[6][7]}

Visualizing the Workflow

The following diagram illustrates the key steps in the preparation of the **DL-DIHYDROZEATIN** stock solution.



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Caption: Workflow for **DL-DIHYDROZEATIN** Stock Solution Preparation.

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